

Barium metaborate monohydrate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium metaborate monohydrate

Cat. No.: B171109

[Get Quote](#)

A Technical Guide to Barium Metaborate Monohydrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the fundamental chemical properties of **barium metaborate monohydrate**, with a focus on its molecular formula and weight. The information is presented to be a ready reference for professionals in research and development.

Quantitative Data Summary

The chemical and physical properties of **barium metaborate monohydrate** are summarized in the table below. This data is essential for stoichiometric calculations, material characterization, and experimental design.

Property	Value	Notes
Molecular Formula	$\text{Ba}(\text{BO}_2)_2 \cdot \text{H}_2\text{O}$ or $\text{B}_2\text{BaO}_4 \cdot \text{H}_2\text{O}$	The formula indicates the presence of one molecule of water of hydration for each formula unit of barium metaborate.[1][2][3]
Molecular Weight	240.97 g/mol	This value is for the monohydrated form.[1][2][4] The molecular weight of the anhydrous form is 222.96 g/mol .[2][5]
Appearance	White crystalline powder	[1][5]
Density	3.25 - 3.35 g/cm ³	[1][5]
Melting Point	>900 °C	Refers to the decomposition temperature of the anhydrous material.[1][5][6]
CAS Number	19004-06-9	[2]

Table 1: Key Physicochemical Properties of **Barium Metaborate Monohydrate**

For precise calculations, the standard atomic weights of the constituent elements are provided below.

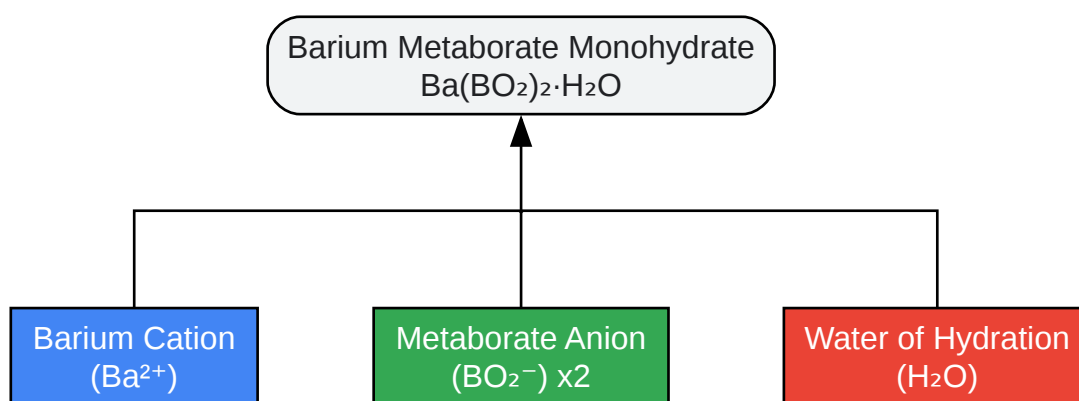
Element	Symbol	Atomic Number	Standard Atomic Weight (u)
Barium	Ba	56	137.327
Boron	B	5	10.81
Oxygen	O	8	15.999
Hydrogen	H	1	1.008

Table 2: Atomic Weights of Constituent Elements

Chemical Formula and Structure

Barium metaborate monohydrate is an inorganic compound, specifically a hydrated salt.[3] The structure consists of a central barium cation (Ba^{2+}) ionically bonded to two metaborate anions (BO_2^-). Additionally, one molecule of water is incorporated into the crystal lattice, known as water of hydration.[3] This hydration is crucial to the compound's stability and crystalline structure.[3]

The logical relationship between the constituent parts of the molecular formula is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Composition of **Barium Metaborate Monohydrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fiveable.me [fiveable.me]
- 2. Atomic Weight of Boron | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]

- 3. What is the atomic mass of Barium class 11 chemistry CBSE [vedantu.com]
- 4. quora.com [quora.com]
- 5. modern-periodic-table.vercel.app [modern-periodic-table.vercel.app]
- 6. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- To cite this document: BenchChem. [Barium metaborate monohydrate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171109#barium-metaborate-monohydrate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com